Comprehensive Safety and Operational Guide for Handling 2-(Methylamino)-3-phenylpropanoic Acid

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Compound of Interest

Compound Name:	*2-(Methylamino)-3-phenylpropanoic acid*
CAS No.:	*2566-35-0*
Cat. No.:	*B3255575*

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Operational Context & Chemical Significance

2-(Methylamino)-3-phenylpropanoic acid (commonly referred to as N-Methylphenylalanine or N-Me-Phe) is a critical unnatural amino acid derivative utilized extensively in drug discovery and solid-phase peptide synthesis (SPPS)[1]. The N-methylation of the peptide backbone restricts conformational flexibility and significantly enhances proteolytic stability, making it a highly valuable building block for developing biologically active peptidomimetics[2].

Because it is a biologically active derivative typically handled as a fine crystalline powder, stringent laboratory safety and handling protocols are required. This guide provides the necessary procedural frameworks to protect personnel from unintended exposure while maintaining the chemical integrity required for highly sensitive assays.

Causality-Driven Personal Protective Equipment (PPE) Matrix

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Selecting the correct PPE is not merely a compliance exercise; it is a mechanistic necessity based on the physical and chemical properties of the compound.

- Respiratory Protection: N95 (US), FFP2 (EU), or P1 particulate respirator.
  - Causality: As a lyophilized or crystalline solid, this compound is highly prone to aerosolization due to static electricity generated during transfer. Inhalation bypasses primary dermal barriers, leading to respiratory tract irritation and unintended systemic absorption.
- Hand Protection: Nitrile gloves (minimum 0.11 mm thickness).
  - Causality: Prevents dermal sensitization. Double-gloving is mandated when handling concentrated stock solutions in organic solvents like DMSO or DMF. These solvents act as aggressive chemical vehicles that can rapidly transport dissolved solutes across the dermal barrier if a glove breach occurs.
- Eye Protection: Snug-fitting, wrap-around safety goggles.
  - Causality: Protects the sensitive corneal epithelium from micro-particulate mechanical injury during weighing, as well as from chemical burns during accidental solvent splashes.
- Engineering Controls: Class II Biological Safety Cabinet (BSC) or Chemical Fume Hood.
  - Causality: Provides a physical barrier and directional inward airflow to capture aerosolized particulates before they reach the operator's breathing zone.

Physicochemical Properties & Stability Metrics

To ensure experimental reproducibility and safety, all quantitative handling parameters must align with the compound's physical properties.

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Property / Metric	Value / Specification	Operational Implication
Chemical Name	2-(Methylamino)-3-phenylpropanoic acid	Also known as N-Methylphenylalanine[1].
CAS Number	2566-30-5 (L-isomer)	Verify isomer specificity prior to peptide coupling[3].
Molecular Weight	179.22 g/mol	Critical for precise molarity calculations in SPPS[4].
Solid Storage	4°C to -20°C (Desiccated)	Prevents ambient moisture absorption and degradation[5].
Stock Solution Storage	-80°C (6 months) / -20°C (1 month)	Aliquot immediately to avoid freeze-thaw degradation[6].
Water Hazard Class	WGK 3 (Highly hazardous to water)	Strict prohibition of drain/sink disposal.

Standard Operating Procedure: Preparation & Peptide Coupling

This protocol ensures the sterile, accurate, and safe preparation of N-Methylphenylalanine for downstream applications.

Phase 1: Workspace & Reagent Preparation

- Verify Airflow: Ensure the fume hood is operational with a face velocity of 80–100 fpm.
- Static Neutralization: Neutralize static charge on spatulas and weigh boats using an anti-static ionizer gun.
    - Causality: Fine powders repel off statically charged plastic surfaces, leading to immediate aerosolization and loss of mass accuracy.

Phase 2: Dissolution & Sterilization

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- Transfer: Move the weighed solid into a sterile, amber glass vial to protect from potential UV degradation.
- Solvent Addition: Add the appropriate volume of solvent (e.g., DMF for SPPS, or DMSO for biological assays) to achieve the desired stock concentration (e.g., 100 mM).
- Agitation & Self-Validation: Vortex gently until dissolved.
  - Self-Validation Check: Hold the vial against a light source. The solution must be 100% optically clear. Any visible turbidity indicates incomplete dissolution, which will skew downstream molarity calculations and clog sterile filters.
- Filtration: If intended for biological assays, pass the solution through a 0.22 µm PTFE syringe filter[6].
  - Causality: PTFE membranes are chemically resistant to aggressive organic solvents like DMSO/DMF. Standard PES or cellulose filters will dissolve, contaminating the sample and destroying the membrane.

Phase 3: Aliquoting & Storage

- Dispensing: Dispense the filtered solution into single-use aliquots and immediately transfer to a -80°C freezer[6].
  - Causality: Repeated freeze-thaw cycles induce precipitation and chemical degradation of the amino acid derivative, leading to failed peptide couplings.

Spill Management & WGK 3 Disposal Plan

Accidental releases require immediate, protocol-driven responses to prevent environmental contamination and personnel exposure[7].

Spill Management Protocol

- Do Not Sweep: Never use a brush or broom. Sweeping generates hazardous dust clouds.
- Containment: Don appropriate PPE (including an N95 mask). Cover the powder spill with absorbent paper towels dampened with water or 10% ethanol.

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- Causality: The liquid suppresses dust aerosolization, trapping the powder within the matrix of the towel.

- Removal: Carefully scoop the wet material into a designated hazardous waste container. Wash the affected surface thoroughly with soap and water.

Disposal Plan

- Solid Waste: Dispose of un-dissolved powder, contaminated weigh boats, and spill cleanup materials in a clearly labeled "Solid Organic Hazardous Waste" container[7].

- Liquid Waste: Solutions containing DMF or DMSO must be segregated into "Halogen-Free Organic Solvent Waste."

- Environmental Compliance: Due to its WGK 3 classification (highly hazardous to water), under no circumstances should any quantity of this chemical—solid or dissolved—be flushed down the sink.

Process Visualization

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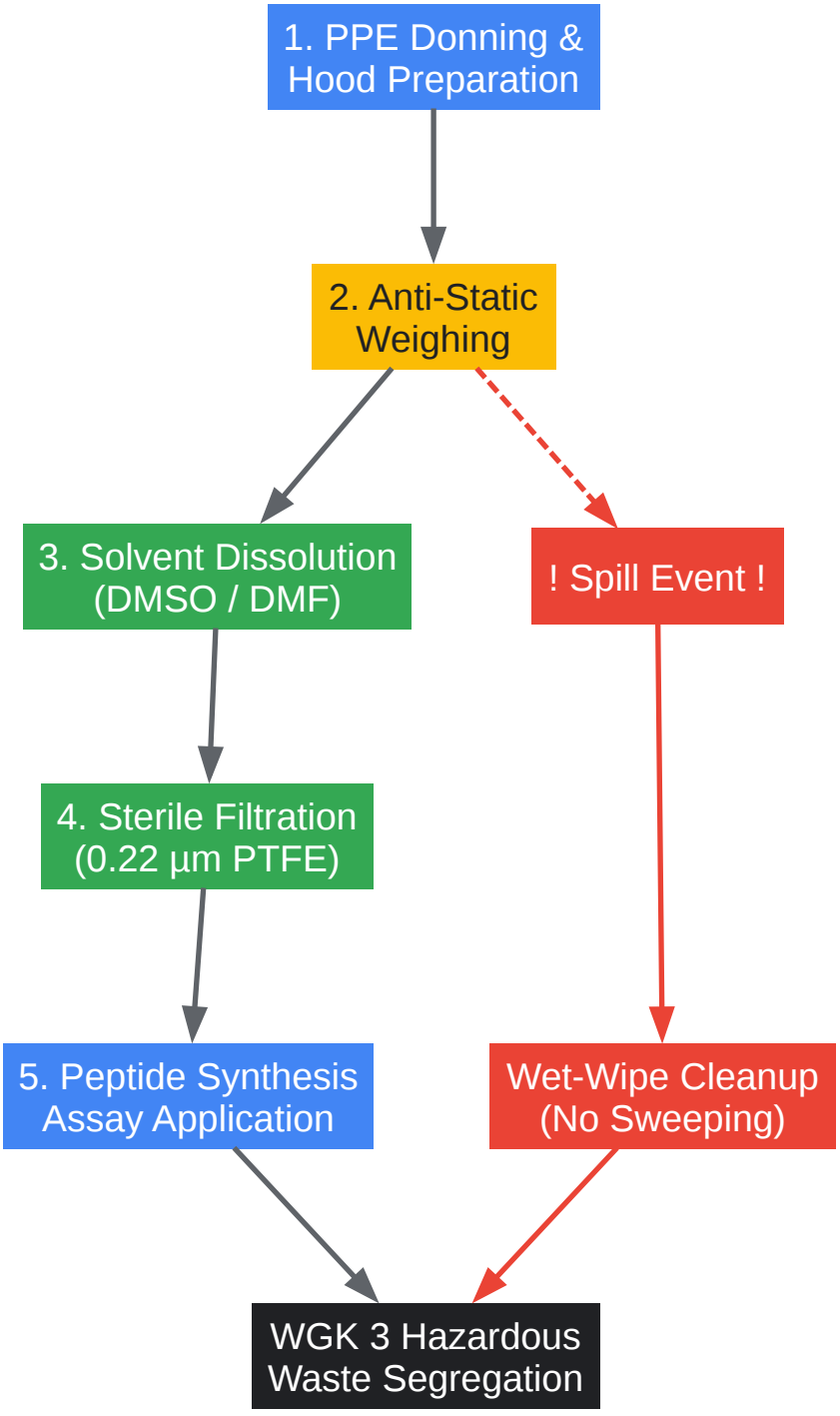

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Safe handling, preparation, and disposal workflow for **2-(Methylamino)-3-phenylpropanoic acid**.

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